

Safeguarding Your Research: A Comprehensive Guide to Handling Acid Red 119

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid red 119

Cat. No.: B1196764

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Acid Red 119**, a chemical that requires careful management. Adherence to these protocols will help mitigate risks and ensure operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Acid Red 119 is a red, odorless powder that can cause irritation to the skin, eyes, and respiratory tract.^{[1][2]} It is harmful if swallowed and may cause gastrointestinal discomfort.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles	To protect against dust particles and splashes.[1]
Hand Protection	Rubber or Nitrile gloves	To prevent skin contact and irritation.[1][3]
Respiratory Protection	Approved respirator	To be used when handling the powder to avoid inhalation of dust.[1]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Acid Red 119** is crucial for safety and efficiency. The following workflow outlines the key steps for its management within a laboratory setting.

Figure 1: Workflow for Safe Handling of Acid Red 119

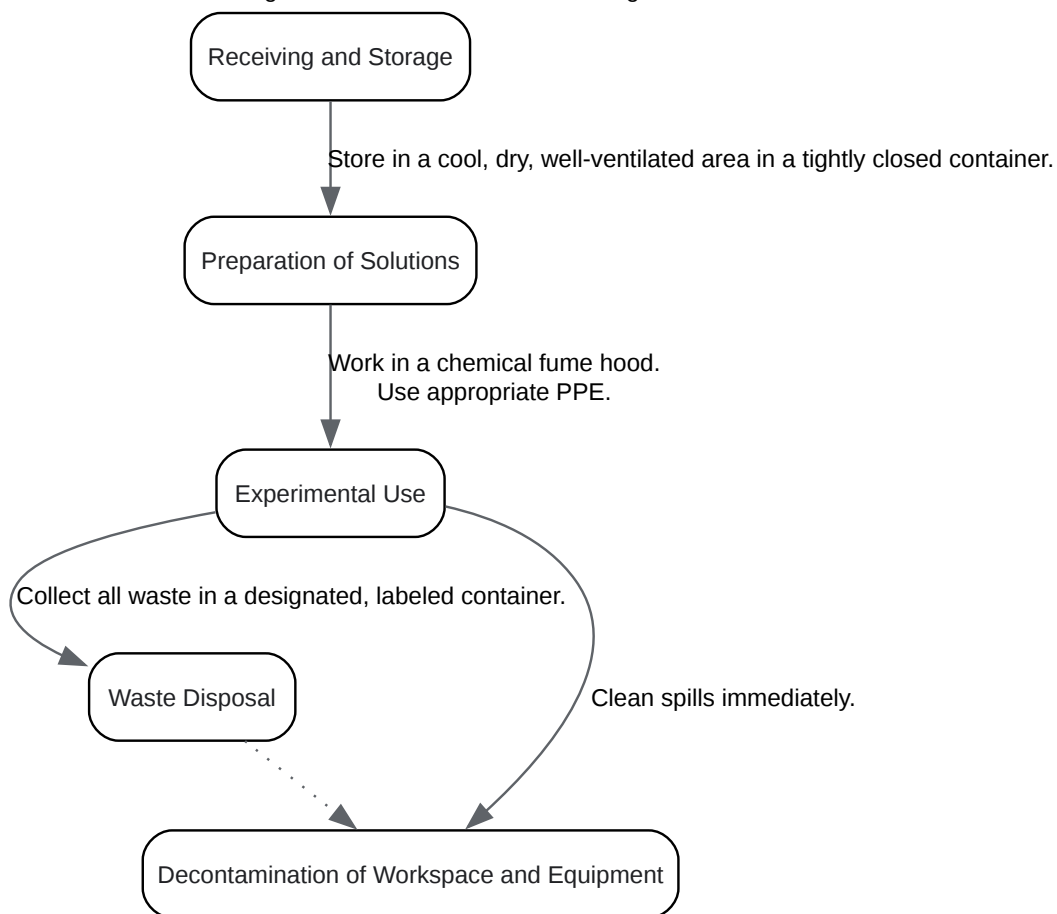
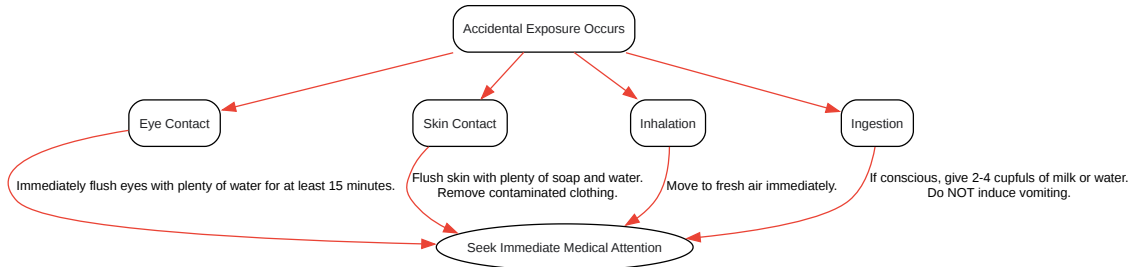


Figure 2: Emergency Response Protocol for Acid Red 119 Exposure



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